solution-phase peptide synthesis of BOC-PHE-ALA-OH

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Compound of Interest	
Compound Name:	*BOC-PHE-ALA-OH*
CAS No.:	*55677-48-0*
Cat. No.:	*B1595649*

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Application Note: Solution-Phase Synthesis of **BOC-PHE-ALA-OH**

Executive Summary

This technical guide details the solution-phase synthesis of the dipeptide **Boc-Phe-Ala-OH**. Unlike solid-phase peptide synthesis (SPPS), which is dominant for longer sequences, solution-phase chemistry remains the gold standard for short peptides (di- to tetrapeptides) due to its cost-effectiveness, scalability, and the ability to characterize intermediates.

The protocol employs a convergent synthetic strategy:

- Coupling:

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  -tert-butoxycarbonyl-L-phenylalanine (Boc-Phe-OH) is coupled with L-alanine methyl ester hydrochloride (HCl·H-Ala-OMe) using EDC·HCl/HOBt. This system is selected over classic DCC to eliminate insoluble urea byproducts, streamlining purification.

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- Deprotection: The methyl ester is cleaved via saponification using Lithium Hydroxide (LiOH), preserving the acid-labile Boc group and preventing racemization.

Retrosynthetic Analysis & Strategy

The target molecule, **Boc-Phe-Ala-OH**, is disconnected at the amide bond and the C-terminal ester.

- Bond Disconnection: Amide bond between Phe Carbonyl and Ala Nitrogen.
- Protection Strategy:
  - N-Terminus: Boc (tert-butyloxycarbonyl) – Stable to base, cleaved by acid.
  - C-Terminus: Methyl Ester (OMe) – Stable to acid, cleaved by base.
  - Side Chains: None required (Phe and Ala are non-functionalized).

Why EDC/HOBt? While Dicyclohexylcarbodiimide (DCC) is historically significant, it generates dicyclohexylurea (DCU), a byproduct difficult to remove completely in solution phase. 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) generates a water-soluble urea, allowing the byproduct to be washed away during aqueous extraction. 1-Hydroxybenzotriazole (HOBt) is mandatory to convert the O-acylisourea intermediate into a less reactive but more selective OBt-active ester, significantly reducing the risk of racemization at the Phenylalanine

-carbon.

Materials & Equipment

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Reagent/Solvent	Grade	Role
Boc-Phe-OH	>99% (HPLC)	N-protected Amino Acid
HCl·H-Ala-OMe	>98%	C-protected Amino Acid Salt
EDC·HCl	Reagent Grade	Coupling Agent (Carbodiimide)
HOBt (anhydrous)	>99%	Racemization Suppressor
NMM (N-Methylmorpholine)	Anhydrous	Base (neutralizes HCl salt)
DCM (Dichloromethane)	Anhydrous	Reaction Solvent
LiOH·H2O	Reagent Grade	Hydrolysis Reagent
Citric Acid (10% aq)	Aqueous	Acidic Wash / pH adjustment
NaHCO3 (Sat. aq)	Aqueous	Basic Wash

Experimental Protocols

Phase 1: Coupling Reaction (Synthesis of Boc-Phe-Ala-OMe)

Principle: Activation of the carboxylic acid of Boc-Phe-OH followed by nucleophilic attack by the free amine of H-Ala-OMe.

Step-by-Step Procedure:

- Preparation of Amine Component:
  - In a 250 mL round-bottom flask (RBF), suspend HCl·H-Ala-OMe (10.0 mmol, 1.39 g) in DCM (30 mL).
  - Cool to 0°C in an ice bath.
  - Add N-Methylmorpholine (NMM) (10.0 mmol, 1.1 mL) dropwise. Stir for 10 minutes. Rationale: This liberates the free amine (H-Ala-OMe) from its hydrochloride salt.
- Activation and Coupling:

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- To the stirred solution at 0°C, add Boc-Phe-OH (10.0 mmol, 2.65 g) and HOBt (11.0 mmol, 1.49 g).
- Add EDC·HCl (11.0 mmol, 2.11 g) in one portion.
- Critical Observation: The solution should remain clear or slightly cloudy. Unlike DCC, no heavy white precipitate (urea) will form immediately.

- Reaction Progression:
  - Stir at 0°C for 1 hour, then remove the ice bath and allow to warm to room temperature (RT).
  - Stir at RT for 12–16 hours (Overnight).
  - Validation (TLC): Check completion using TLC (System: Hexane/EtOAc 1:1). Stain with Ninhydrin (for free amine consumption) and UV (for Boc-Phe). Target Rf ~ 0.5–0.6.
- Workup (The "Self-Validating" Wash Cycle):
  - Dilute reaction mixture with DCM (50 mL).
  - Transfer to a separatory funnel.
  - Wash 1 (Acidic): Wash with 10% Citric Acid (3 x 30 mL). Removes unreacted amine, NMM, and EDC byproducts.
  - Wash 2 (Basic): Wash with Saturated NaHCO3 (3 x 30 mL). Removes unreacted Boc-Phe-OH and HOBt.
  - Wash 3 (Neutral): Wash with Brine (1 x 30 mL). Dries the organic layer.[1]
  - Dry over anhydrous Na2SO4, filter, and concentrate under reduced pressure (Rotavap).[2]

Yield Expectation: 85–95% as a white foam or solid. Data: Mass Spec (ESI+): m/z calc for C18H26N2O5 [M+H]+: 351.4; found 351.4.

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Phase 2: Deprotection (Saponification to **Boc-Phe-Ala-OH**)

Principle: Mild alkaline hydrolysis cleaves the methyl ester without affecting the acid-sensitive Boc group.

Step-by-Step Procedure:

- Solubilization:
  - Dissolve the crude Boc-Phe-Ala-OMe (approx. 9.0 mmol) in THF (30 mL).
  - Cool to 0°C.
- Hydrolysis:
  - Dissolve LiOH·H2O (18.0 mmol, 2 equiv) in Water (15 mL).
  - Add the aqueous LiOH solution dropwise to the THF solution.
  - Stir at 0°C for 30 mins, then warm to RT. Monitor by TLC (disappearance of ester spot). Reaction time: ~2–4 hours.
- Workup & Isolation:
  - Evaporate THF under reduced pressure (bath temp < 40°C). Caution: Do not heat excessively.
  - Dilute the remaining aqueous residue with water (20 mL).
  - Wash (Impurity Removal): Extract with Diethyl Ether (2 x 20 mL). Removes any unreacted ester or non-polar impurities. Discard organic layer.
  - Acidification: Cool the aqueous phase to 0°C. Acidify to pH ~2–3 using 1M HCl or 10% Citric Acid.
  - Observation: The product, **Boc-Phe-Ala-OH**, will precipitate as a white solid or oil out.

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- Extraction: Extract the cloudy aqueous mixture with Ethyl Acetate (3 x 40 mL).
- Dry combined Ethyl Acetate layers over Na2SO4, filter, and concentrate.[2]

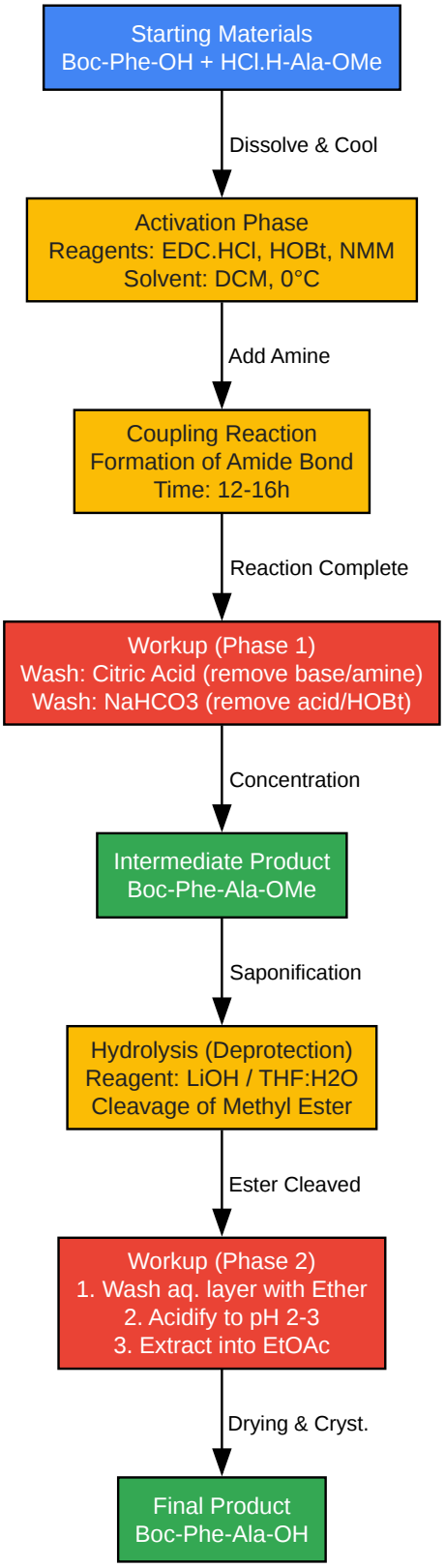
- Final Purification:
  - Recrystallize from EtOAc/Hexane if necessary.

Final Yield: 80–90%. Characterization: White powder. Storage: -20°C, desiccated.

Visualizations

Figure 1: Synthetic Workflow (**Boc-Phe-Ala-OH**)[3]

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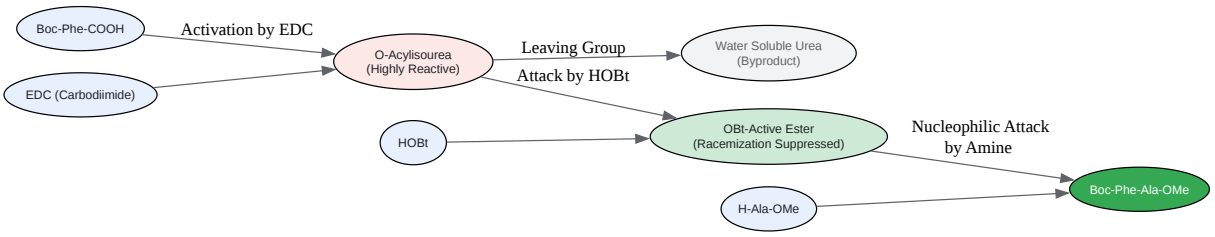


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Caption: Step-by-step workflow for the convergent synthesis of **Boc-Phe-Ala-OH**, highlighting critical workup phases.

Figure 2: EDC/HOBt Coupling Mechanism



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Caption: Mechanistic pathway of EDC/HOBt coupling. HOBt intercepts the O-acylisourea to prevent racemization.

Troubleshooting & Optimization (Expert Insights)

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Issue	Probable Cause	Corrective Action
Low Yield (Coupling)	Incomplete activation or wet solvents.	Ensure solvents are anhydrous. Check EDC quality (hygroscopic).
Racemization	High pH or lack of HOBt.	Ensure HOBt is added before EDC. Avoid large excess of NMM (keep pH < 8).
Emulsion during Workup	Presence of peptide amphiphiles.	Add brine to the aqueous layer. Filter through Celite if solids are present.
Incomplete Hydrolysis	Steric hindrance or low solubility.	Increase reaction time. Add MeOH to improve solubility of the ester.

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